

# Cross-Validation of Analytical Methods for Durantoside I: A Comparative Guide

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## Compound of Interest

Compound Name: *Durantoside I*

Cat. No.: *B1162084*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-validation of three common analytical methods for the quantitative determination of **durantoside I**: High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), and High-Performance Thin-Layer Chromatography (HPTLC). The objective is to offer a comparative analysis of their performance, supported by experimental data, to aid in the selection of the most suitable method for specific research and drug development needs.

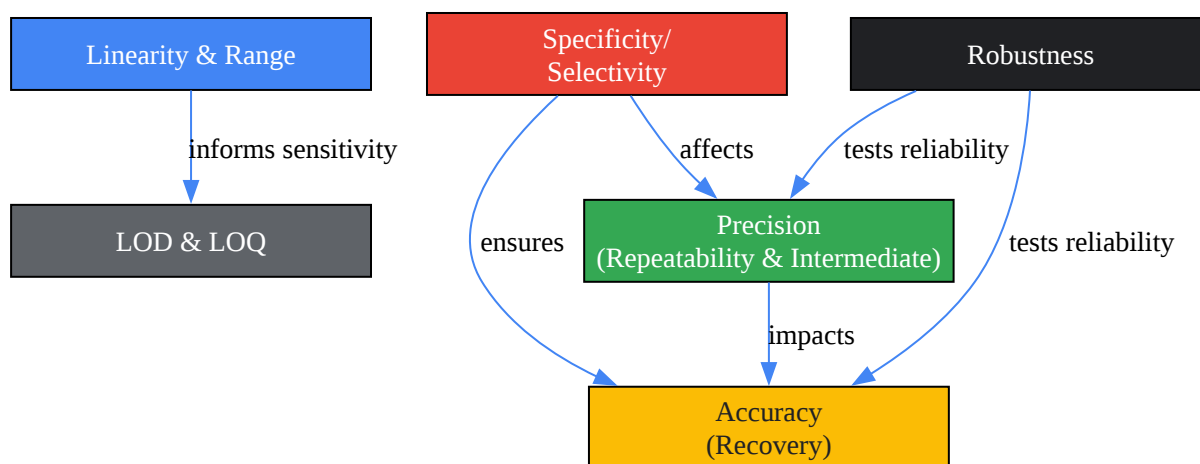
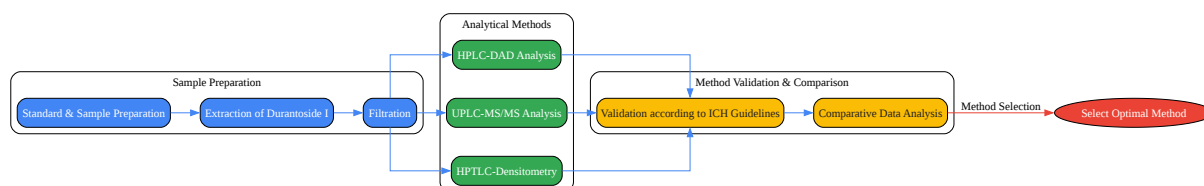
## Comparative Analysis of Analytical Methods

The selection of an appropriate analytical method is critical for the accurate quantification of phytopharmaceuticals like **durantoside I**. Each method presents distinct advantages and limitations in terms of sensitivity, selectivity, speed, and cost. The following table summarizes the key performance parameters of HPLC, UPLC-MS/MS, and HPTLC for the analysis of **durantoside I**, based on validated methodologies.

Parameter	HPLC-DAD	UPLC-MS/MS	HPTLC-Densitometry
Linearity Range	5.0 - 100 µg/mL	2.6 - 27.57 ng/mL	100 - 2000 ng/spot
Correlation Coefficient (r <sup>2</sup> )	≥ 0.999	≥ 0.9930	≥ 0.9941
Limit of Detection (LOD)	~0.1 µg/mL	0.87 - 9.19 ng/mL	18.36 - 23.87 ng/spot
Limit of Quantification (LOQ)	~0.3 µg/mL	2.60 - 27.57 ng/mL	55.08 - 71.61 ng/spot
Precision (%RSD)	< 2%	< 4.5%	< 2%
Accuracy (Recovery %)	98 - 102%	95.32 - 99.86%	98 - 102%
Analysis Time	20 - 30 min	< 10 min	~20 min/plate
Selectivity	Good	Excellent	Moderate
Cost	Moderate	High	Low

## Experimental Workflows and Logical Relationships

The following diagrams illustrate the general experimental workflow for the cross-validation of these analytical methods and the logical relationship between key validation parameters.



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